

An In-depth Technical Guide to the Physical Properties of 3,5-Diiodopyridine

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Compound of Interest

Compound Name: 3,5-Diiodopyridine

Cat. No.: B1353092

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Diiodopyridine is a halogenated heterocyclic compound of significant interest in medicinal chemistry and materials science. Its utility as a building block in the synthesis of novel pharmaceuticals, particularly as a scaffold for developing contrast agents for medical imaging, is well-documented. The presence of two iodine atoms on the pyridine ring provides radiopacity and offers reactive sites for further functionalization through various cross-coupling reactions. This technical guide provides a comprehensive overview of the core physical properties of **3,5-diiodopyridine**, detailed experimental protocols for their determination, and visualizations of key synthetic workflows.

Core Physical Properties

The fundamental physical characteristics of **3,5-diiodopyridine** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
Molecular Formula	<chem>C5H3I2N</chem>	[1]
Molecular Weight	330.89 g/mol	[1]
Appearance	Grey solid	[2]
Melting Point	172 °C	[1] [2]
Boiling Point	317 °C at 760 mmHg	[1] [2]
Density	2.609 g/cm ³	[2]
Flash Point	154 °C	[2]
Predicted pKa	1.18 ± 0.20	[2]
Storage Conditions	2-8°C, sealed, dry	[1]

Solubility Profile

Quantitative solubility data for **3,5-diiodopyridine** in common organic solvents is not extensively available in the public domain. However, based on the known solubility of analogous di-substituted pyridines, a qualitative solubility profile can be inferred. It is strongly recommended that researchers experimentally verify the solubility in their specific solvent systems.

Solvent	Qualitative Solubility	Analogous Compound Data
Water	Insoluble	3,5-Dibromopyridine is insoluble in water.[3][4]
Chloroform	Soluble	3,5-Dibromopyridine is soluble in chloroform.[4]
Methanol	Soluble	3,5-Dibromopyridine is soluble in methanol.[4]
Dichloromethane	Soluble	3,5-Difluoro-4-iodopyridine is soluble in dichloromethane.[1]
Ethyl Acetate	Soluble	3,5-Dichloropyridine is soluble in ethyl acetate.[5]
Toluene	Likely Soluble	Halogenated pyridines often exhibit solubility in aromatic hydrocarbons.
Hexane	Sparingly Soluble to Insoluble	Typically, polar compounds like pyridines have limited solubility in non-polar alkanes.

Experimental Protocols

Detailed methodologies for determining key physical properties are provided below. These protocols are standard procedures in organic chemistry laboratories.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **3,5-diiodopyridine** transitions to a liquid.

Materials:

- **3,5-Diiodopyridine** sample

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for pulverizing crystals)

Procedure:

- Ensure the **3,5-diiiodopyridine** sample is dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.
- Pack the capillary tube with the sample to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting to obtain an approximate melting point.
- Allow the apparatus to cool below the approximate melting point.
- Prepare a new capillary tube with the sample.
- Set the heating rate to 1-2 °C per minute to ensure accurate determination.
- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is T1-T2. For a pure compound, this range should be narrow (0.5-2 °C).[\[5\]](#)[\[6\]](#)

Solubility Determination (Qualitative)

Objective: To qualitatively assess the solubility of **3,5-diiiodopyridine** in various solvents.

Materials:

- **3,5-Diiiodopyridine** sample
- A selection of solvents (e.g., water, methanol, chloroform, ethyl acetate, hexane)

- Small test tubes
- Spatula
- Vortex mixer (optional)

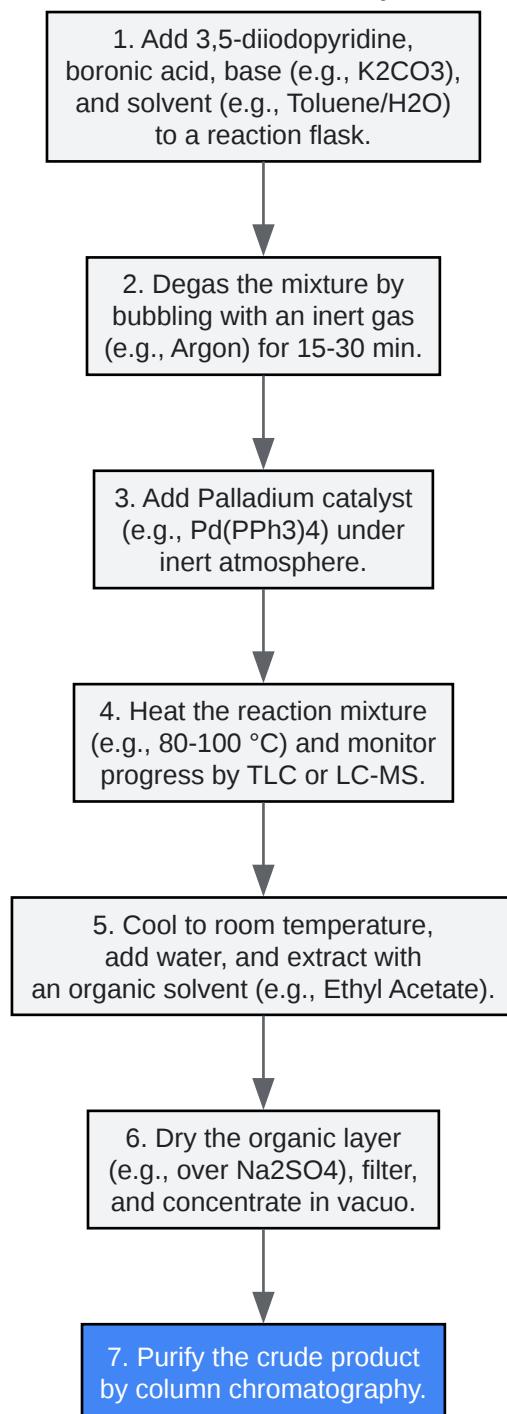
Procedure:

- Place approximately 10-20 mg of **3,5-diiodopyridine** into a clean, dry test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vigorously agitate the mixture for 1-2 minutes using a vortex mixer or by flicking the test tube.
- Observe the mixture. If the solid completely disappears, it is considered soluble. If some solid remains, it is partially soluble or insoluble. If no apparent change occurs, it is insoluble.
- Repeat the procedure for each solvent to be tested.

Synthetic and Reaction Workflows

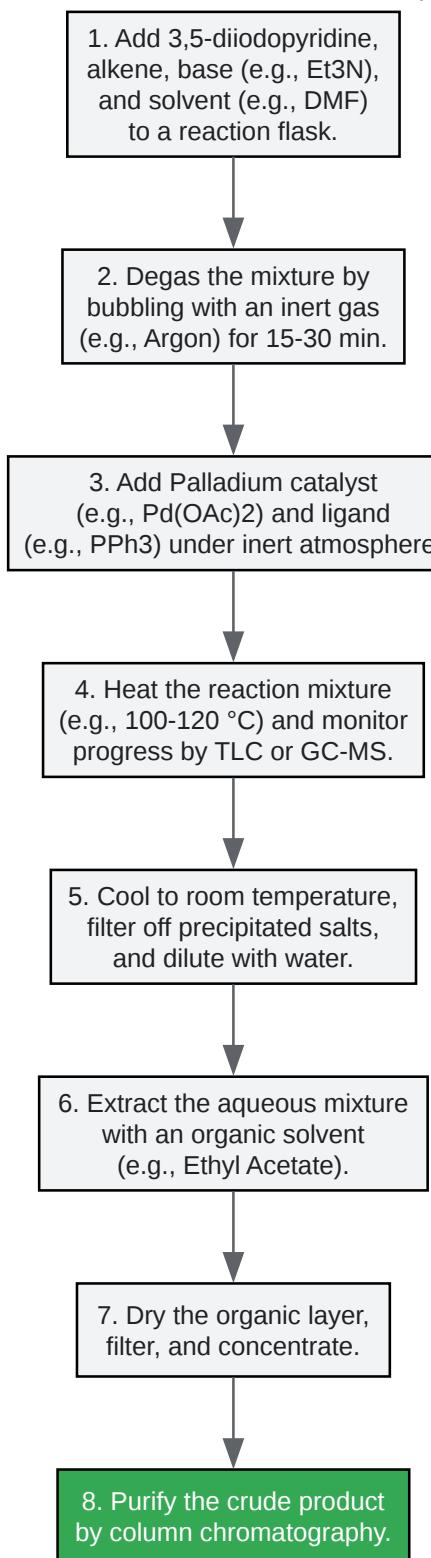
3,5-Diiodopyridine is a versatile substrate for various organic reactions, particularly palladium-catalyzed cross-coupling reactions. The following diagrams illustrate typical experimental workflows.

General Workflow for Suzuki-Miyaura Coupling

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Caption: Suzuki-Miyaura Coupling Workflow.

General Workflow for Heck Coupling

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Caption: Heck Coupling Reaction Workflow.

Conclusion

This technical guide provides essential physical property data and standardized experimental protocols for **3,5-diiodopyridine**. While some data, particularly quantitative solubility, remains to be fully elucidated in the literature, the information and workflows presented here offer a solid foundation for researchers and professionals working with this important synthetic intermediate. Adherence to the outlined experimental procedures will ensure accurate and reproducible results in the laboratory.

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